

aluminium iodide safety and handling precautions

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Compound of Interest

Compound Name: Aluminium iodide

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An In-depth Technical Guide to the Safe Handling of **Aluminium iodide**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling precautions for all laboratory reagents is paramount. This guide provides an in-depth overview of the safe handling of **aluminium iodide** (AlI_3), a highly reactive and corrosive compound. Adherence to these guidelines is critical to ensure personnel safety and prevent adverse environmental impact.

Chemical and Physical Properties

Aluminium iodide is a white or yellowish solid that is commercially available in various purities.^{[1][2]} It is a strong Lewis acid and is highly hygroscopic, readily absorbing moisture from the air.^{[2][3]} Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	AlI_3	[3][4]
Molar Mass	407.69 g/mol	[5]
Appearance	White to yellowish-brown solid	[1][2]
Density	3.98 g/cm ³ (anhydrous)	[3][5]
Melting Point	188.28 °C to 191 °C	[3][6][7]
Boiling Point	360 °C to 382 °C (sublimes)	[3][5][7]
Solubility	Soluble in water (reacts violently), ethanol, diethyl ether, carbon disulfide, pyridine, and sulfur dioxide.	[5][8]

Hazard Identification and Classification

Aluminium iodide is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[6][9][10]
- H317: May cause an allergic skin reaction.[9][10][11]

Signal Word: Danger[6][9][10]

Primary Hazards:

- Corrosive: Causes severe burns to skin, eyes, and mucous membranes upon contact.[1][12]
- Water Reactive: Reacts violently with water, releasing heat and producing irritating and toxic fumes of hydrogen iodide.[7][9][12][13]

- Respiratory Irritant: Inhalation of dust can cause irritation and chemical burns to the respiratory tract.[\[1\]](#)[\[11\]](#)

Exposure Controls and Personal Protection

To minimize exposure and ensure safety, a multi-layered approach including engineering controls, administrative controls, and personal protective equipment (PPE) is essential.

Engineering Controls

- Ventilation: All handling of **aluminium iodide** should be conducted in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[\[9\]](#)
- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **aluminium iodide**:

PPE Type	Specification	References
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	[10] [13]
Skin Protection	Chemical-resistant gloves (Nitrile rubber with a minimum thickness of 0.11 mm is recommended). Fire/flame resistant and impervious clothing.	[9] [10]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. A full-face respirator is recommended in situations with a high potential for exposure.	[10] [13]

Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and maintain the integrity of the chemical.

Safe Handling

- Handle under an inert, dry atmosphere (e.g., argon or nitrogen).[\[9\]](#)[\[13\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[13\]](#)
- Avoid the formation of dust and aerosols.[\[10\]](#)[\[11\]](#)
- Use non-sparking tools.[\[10\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)[\[10\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[10\]](#)[\[13\]](#)
- Protect from moisture and light.[\[9\]](#)[\[11\]](#)
- Store away from incompatible materials such as water and strong oxidizing agents.[\[8\]](#)[\[13\]](#)
- The storage area should be designated for corrosive materials.[\[13\]](#)[\[14\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol	References
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[9] [10] [13]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.	[6] [9] [10]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[9] [10] [13]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.	[6] [9] [10]

Accidental Release and Disposal Spill Response

In the event of a spill, follow these procedures:

- Evacuate personnel from the affected area.[\[10\]](#)[\[13\]](#)

- Ensure adequate ventilation.[10]
- Wear the appropriate PPE as outlined in Section 3.2.[10][13]
- Avoid creating dust.[9]
- Do not use water or aqueous cleaning agents.[9]
- Carefully sweep up the spilled material and place it into a suitable, closed container for disposal.[11][13]

Disposal

- Dispose of waste in accordance with all applicable local, state, national, and international regulations.[6][9]
- Contaminated packaging should be treated as hazardous waste.[7]

Experimental Protocols

Protocol for the Neutralization of Aluminium Iodide Residue

This protocol describes a safe method for neutralizing residual **aluminium iodide** in a laboratory setting. This procedure should be performed in a fume hood.[15]

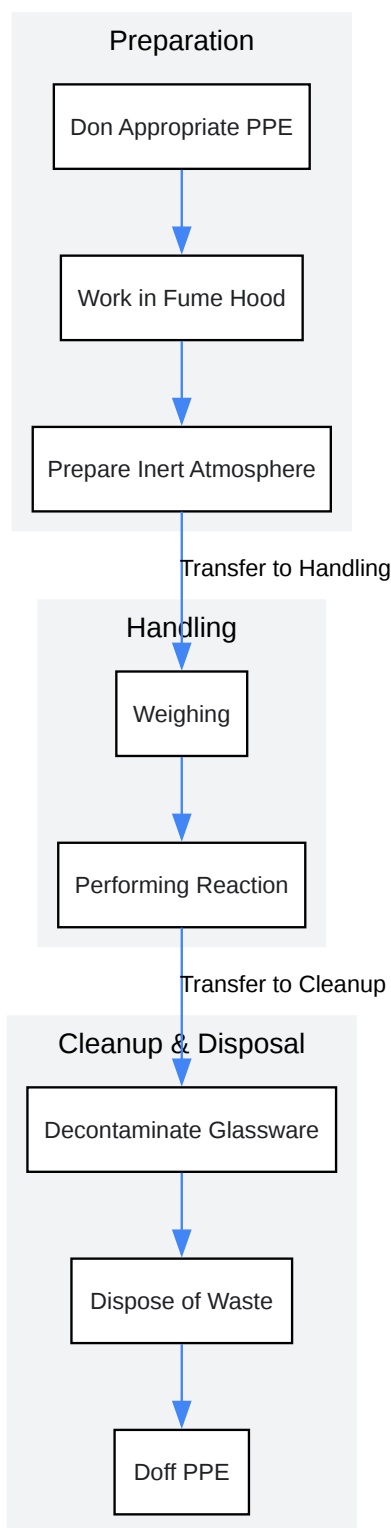
- Allow the container with the **aluminium iodide** residue to cool completely.
- Slowly and in small portions, add the residue to a 1 M sodium carbonate solution.
- Allow the reaction to subside between each addition.
- The resulting slurry can then be neutralized and disposed of in accordance with local regulations.

Visualizations

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **aluminium iodide** from receipt to disposal.

Figure 1: Aluminium Iodide Safe Handling Workflow



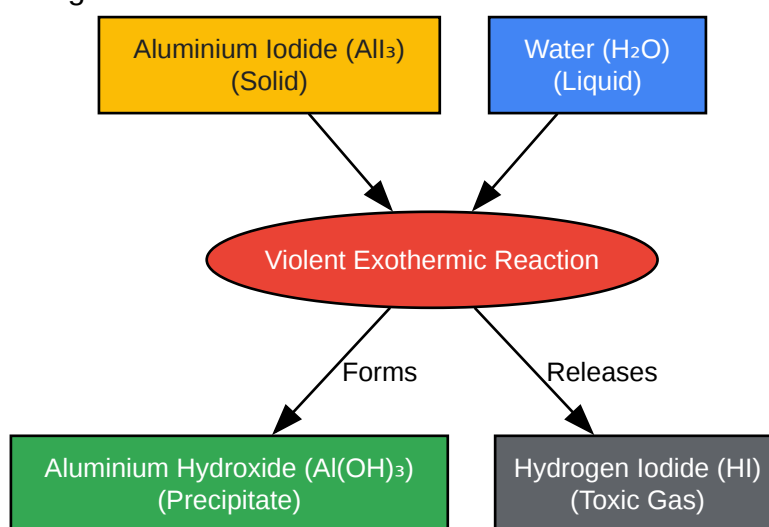
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Caption: Workflow for safe handling of **aluminium iodide**.

Reaction with Water

This diagram illustrates the highly exothermic and hazardous reaction of **aluminium iodide** with water.

Figure 2: Reaction of Aluminium Iodide with Water



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Caption: Reaction of **aluminium iodide** with water.

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